

Methyl 2-Isocyanatobenzoate: A Technical Guide to Health and Safety Hazards

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Compound of Interest

Compound Name: *Methyl 2-isocyanatobenzoate*

Cat. No.: *B167905*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the known health and safety hazards associated with **methyl 2-isocyanatobenzoate** based on currently available data. It is intended for use by trained professionals in research and development and should be used in conjunction with institutional safety protocols and a thorough review of the full Safety Data Sheet (SDS) before handling this chemical.

Section 1: Chemical Identification and Physicochemical Properties

Methyl 2-isocyanatobenzoate is a solid organic compound with the molecular formula $C_9H_7NO_3$.^[1] It is important to be aware of its physical and chemical properties to ensure safe handling and storage.

Table 1: Physicochemical Properties of **Methyl 2-Isocyanatobenzoate**

Property	Value
Molecular Formula	C9H7NO3[1]
Molecular Weight	177.16 g/mol
CAS Number	1793-07-3
Physical State	Solid
Melting Point	45-49 °C
Boiling Point	101 °C at 2 mmHg
Flash Point	Not applicable
Solubility	Reacts with water.[2]

Section 2: GHS Hazard Identification and Classification

Methyl 2-isocyanatobenzoate is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. The primary hazards are related to its acute toxicity, and its ability to cause skin, eye, and respiratory irritation and sensitization.

Table 2: GHS Classification for **Methyl 2-Isocyanatobenzoate**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Respiratory Sensitization	1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled
Skin Sensitization	1	H317: May cause an allergic skin reaction[3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Danger

Hazard Pictograms:

Precautionary Statements: A comprehensive list of precautionary statements is provided in the handling and storage section of this guide. Key statements include avoiding breathing dust/fume/gas/mist/vapors/spray and wearing protective gloves, clothing, and eye/face protection.[4]

Section 3: Toxicological Information

The primary toxicological concerns with **methyl 2-isocyanatobenzoate** are its potential for acute toxicity through multiple exposure routes and its sensitizing effects on the respiratory system and skin.[3]

- **Acute Toxicity:** The compound is classified as harmful if swallowed, in contact with skin, or inhaled.
- **Skin and Eye Irritation:** Direct contact can cause skin irritation and serious eye irritation.
- **Respiratory and Skin Sensitization:** A significant hazard of isocyanates is their potential to cause sensitization.[3][5] Inhalation may lead to allergy or asthma-like symptoms, and skin contact may result in an allergic skin reaction.[3] Once sensitized, individuals may react to very low concentrations of the substance.
- **Target Organ Toxicity:** It may cause respiratory irritation. The respiratory system is a primary target organ.

No data is available to classify the carcinogenic, mutagenic, or reproductive toxicity of this specific compound.[4]

Section 4: First Aid Measures

Prompt and appropriate first aid is crucial in the event of exposure. Always show the Safety Data Sheet to attending medical personnel.[6]

Table 3: First Aid Procedures for **Methyl 2-Isocyanatobenzoate** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air at once. If breathing has stopped or is difficult, give artificial respiration and seek immediate medical attention.[7][8]
Skin Contact	Immediately remove all contaminated clothing. [7] Wash the affected area with soap and plenty of water.[7][8] If skin irritation or a rash occurs, get medical attention.[7]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][8] Remove contact lenses if present and easy to do.[6] Seek immediate medical attention.[7][8]
Ingestion	Do NOT induce vomiting.[8][9] Rinse the mouth with water.[8][9] Never give anything by mouth to an unconscious person.[9] Seek immediate medical attention.[8]

Section 5: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish a fire.[6]
- Special Hazards: In a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides (NOx) may be formed.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[10]

Section 6: Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel from the area.[11] Wear appropriate personal protective equipment (PPE), including respiratory protection, to avoid contact with the spilled material and inhalation of dust.[12]

- Environmental Precautions: Prevent the product from entering drains.[13]
- Containment and Cleanup: Cover the spill with a solid decontaminant to prevent the escape of vapors.[12] Carefully shovel the material into open-top drums for disposal.[12] Do not seal the drums to prevent pressure buildup from CO₂. [12] The area should be well-ventilated.[12]

Section 7: Handling and Storage

- Handling: Use this chemical only in a well-ventilated area, preferably a chemical fume hood. [3][11] Avoid contact with skin, eyes, and clothing, and avoid breathing dust.[13][14] Do not eat, drink, or smoke in the work area.[9] Wash hands thoroughly after handling.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][11] Keep away from moisture, as it can react with isocyanates.[4] Store locked up.[13]

Section 8: Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

- Engineering Controls: A well-maintained and functioning ventilation system, such as a chemical fume hood, is crucial.[12] Eyewash stations and safety showers should be readily accessible.[10]
- Personal Protective Equipment (PPE): The selection of PPE depends on the specific work tasks and potential for exposure.[15]

Table 4: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and/or a face shield. [16] [17]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or chemical-resistant suit. [17] [18]
Respiratory Protection	For nuisance exposures, a dust mask (type N95 or equivalent) may be sufficient. In situations with higher potential for inhalation, a supplied-air respirator may be necessary. [16]

Section 9: Stability and Reactivity

- Reactivity: Reacts with water.[\[2\]](#)
- Chemical Stability: Stable under recommended storage conditions.[\[4\]](#)
- Conditions to Avoid: Avoid moisture.[\[4\]](#)
- Incompatible Materials: Strong oxidizing agents.[\[4\]](#)
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides and nitrogen oxides (NO_x).[\[4\]](#)

Section 10: Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **methyl 2-isocyanatobenzoate** are not available in the public domain literature and safety data sheets reviewed. The provided toxicological information is based on standardized testing and classification according to GHS criteria.

Section 11: Visualizations

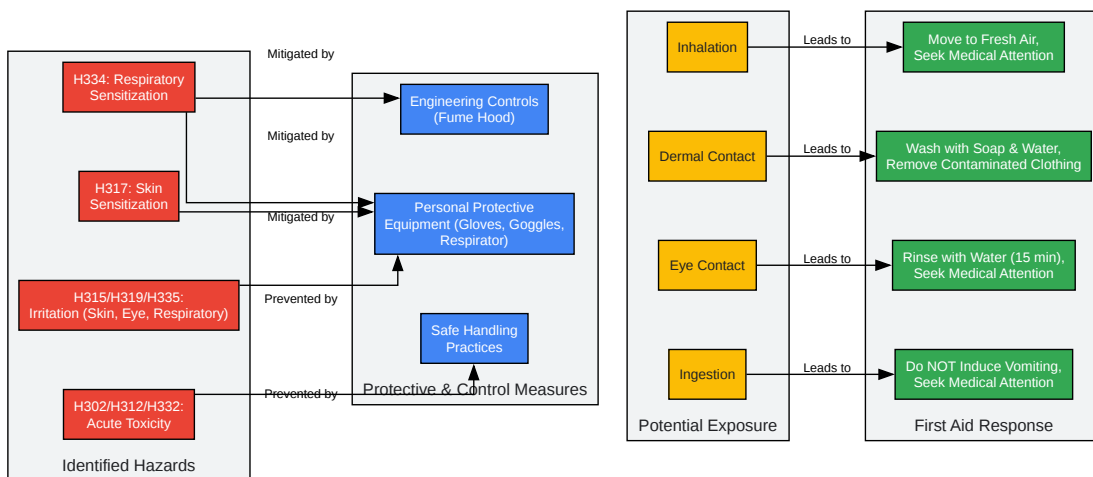


Figure 1: Hazard and Response Pathway

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Caption: Figure 1: Hazard and Response Pathway.

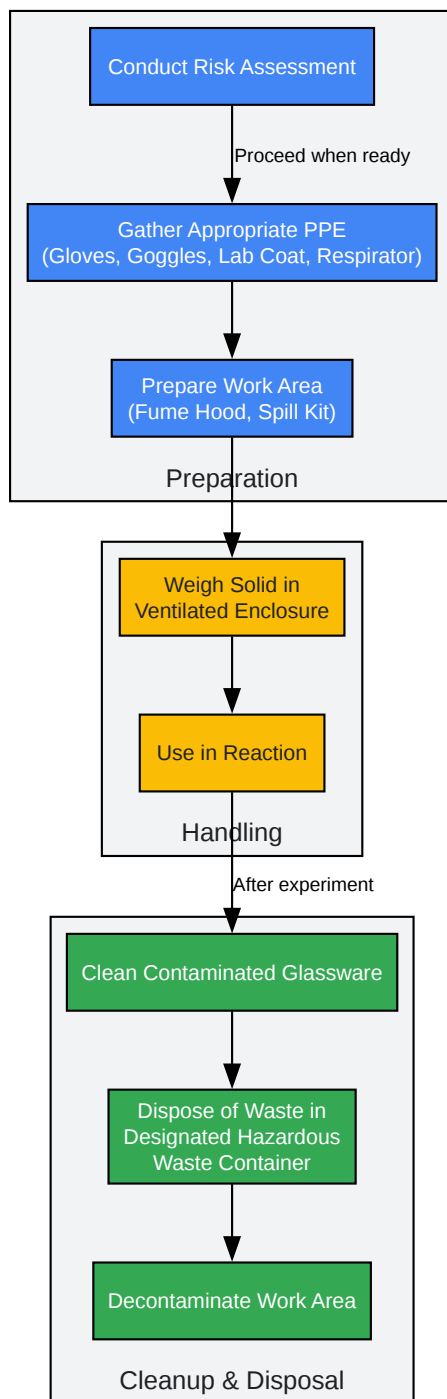


Figure 2: Safe Handling Workflow

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Caption: Figure 2: Safe Handling Workflow.

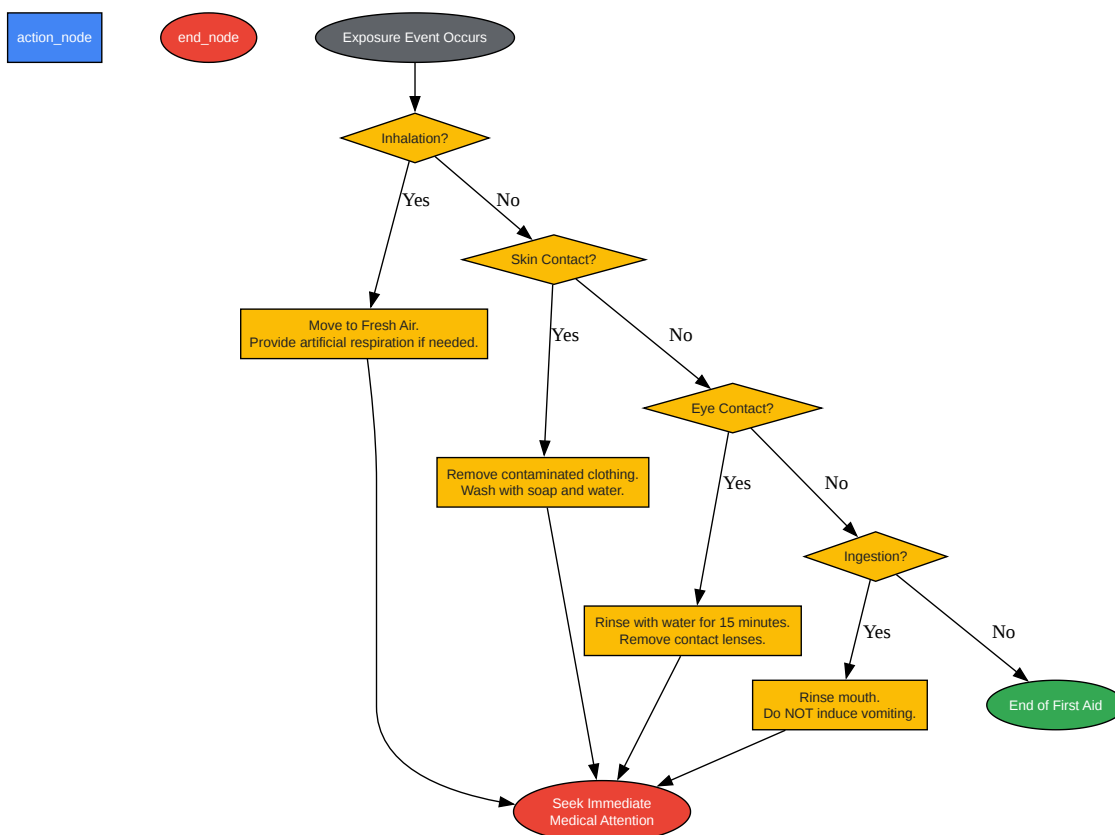


Figure 3: First Aid Logic Flow

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Caption: Figure 3: First Aid Logic Flow.

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References

- 1. PubChemLite - Methyl 2-isocyanatobenzoate (C₉H₇NO₃) [pubchemlite.lcsb.uni.lu]
- 2. METHYL ISOCYANATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. chemos.de [chemos.de]
- 4. METHYL 4-ISOCYANATOBENZOATE 98 - Safety Data Sheet [chemicalbook.com]
- 5. scribd.com [scribd.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 8. MDI or TDI: First Aid Guidance - American Chemistry Council [americanchemistry.com]
- 9. chemos.de [chemos.de]
- 10. fishersci.com [fishersci.com]
- 11. benchchem.com [benchchem.com]
- 12. safeusediisocyanates.eu [safeusediisocyanates.eu]
- 13. tcichemicals.com [tcichemicals.com]
- 14. assets.thermofisher.com [assets.thermofisher.com]
- 15. americanchemistry.com [americanchemistry.com]
- 16. americanchemistry.com [americanchemistry.com]
- 17. Personal Protective Equipment (PPE) – EHS [ehs.mit.edu]
- 18. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
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